

Safeguarding Researchers: A Comprehensive Guide to Handling (R)-selisistat

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Compound of Interest

Compound Name: (R)-selisistat

Cat. No.: B1680143

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical guidance for the handling of **(R)-selisistat**, a potent SIRT1 inhibitor. Adherence to these procedures is mandatory to ensure the safety of all researchers, scientists, and drug development professionals. This guide establishes clear operational and disposal plans to minimize exposure risk and maintain a safe laboratory environment.

(R)-selisistat is classified as a potent compound. A Safety Data Sheet (SDS) for selisistat indicates it is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation[1]. Due to the absence of an established Occupational Exposure Limit (OEL), a control banding approach is recommended for handling this compound. Control banding is a method of assigning a chemical to a specific category or "band" based on its hazard level and potential for exposure, which then corresponds to a set of control measures[2][3][4]. **(R)-selisistat** should be handled in a facility equipped for potent compounds, following the appropriate Occupational Exposure Band (OEB) guidelines, typically requiring closed transfer and equipment isolation[2].

Quantitative Safety Data Summary

The following table summarizes the key hazard and safety information for **(R)-selisistat**.

Parameter	Value/Classification	Source
CAS Number	49843-98-3	
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
Occupational Exposure Limit (OEL)	Not established	
Recommended Control Band	OEB 4/5 (or equivalent)	
Handling Requirement	Containment via closed systems (e.g., isolator, ventilated balance enclosure)	

Standard Operating Procedure: Weighing and Dissolving (R)-selisistat

This protocol outlines the step-by-step procedure for safely weighing and preparing a stock solution of **(R)-selisistat**.

1. Preparation and Engineering Controls:

- Ensure all work with solid **(R)-selisistat** is conducted within a certified containment system, such as a ventilated balance enclosure, glove box, or isolator, to minimize inhalation exposure.
- Verify that the containment system is functioning correctly before commencing work.
- Prepare all necessary materials, including vials, spatulas, solvents, and waste containers, and place them inside the containment system.

2. Personal Protective Equipment (PPE):

- Minimum PPE: At all times when handling **(R)-selisistat**, wear a lab coat, safety goggles with side shields, and two pairs of nitrile gloves (double-gloving).
- Enhanced PPE for Solids: When handling the powdered form, supplement with disposable coveralls and shoe covers. A suitable respirator may be necessary depending on the quantity and handling method.

3. Weighing Procedure:

- Carefully transfer the desired amount of **(R)-selisistat** powder to a tared weigh boat or vial using a dedicated spatula.
- Handle the powder gently to avoid generating dust.
- Once the desired weight is achieved, securely cap the vial containing the powder.

4. Dissolution Procedure:

- Inside the containment system, uncap the vial containing the weighed **(R)-selisistat**.
- Slowly add the appropriate solvent (e.g., DMSO) to the vial.
- Recap the vial and mix gently until the solid is completely dissolved. Sonication may be used to aid dissolution.
- The prepared stock solution can be stored at -20°C for up to one year or at -80°C for up to two years. It is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.

5. Decontamination and Clean-up:

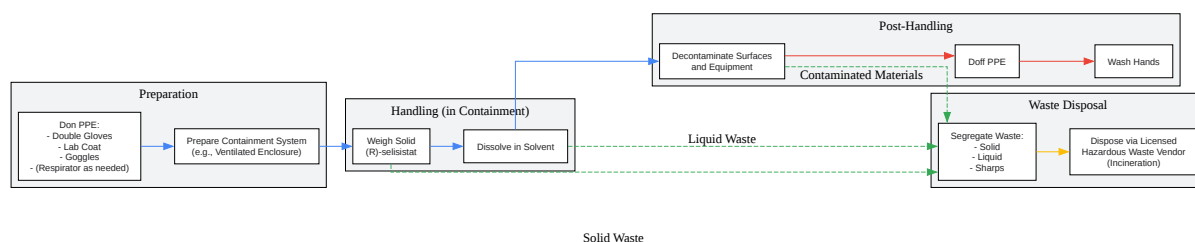
- Wipe down all surfaces and equipment inside the containment system with a suitable decontamination solution. A common practice involves using a solution that can neutralize the hazardous drug, followed by a cleaning agent.
- Carefully doff PPE, removing the outer pair of gloves first, followed by other disposable items, to avoid self-contamination.
- Wash hands thoroughly with soap and water after completing the procedure.

Disposal Plan

All waste generated from handling **(R)-selisistat** must be treated as hazardous waste and disposed of accordingly.

- Solid Waste:
 - Contaminated consumables (e.g., gloves, weigh boats, paper towels, disposable lab coats) should be placed in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste:
 - Excess solutions of **(R)-selisistat** should be collected in a designated, sealed hazardous waste container. Do not dispose of down the drain.
- Sharps:
 - Contaminated needles and syringes should be placed in a puncture-resistant sharps container designated for hazardous chemical waste.
- Final Disposal:
 - All hazardous waste containing **(R)-selisistat** should be disposed of through a licensed hazardous waste management company, with high-temperature incineration being the preferred method.

Visual Workflow for Safe Handling of (R)-selisistat



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Caption: Workflow for the safe handling and disposal of **(R)-selisistat**.

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